

safe handling and storage procedures for 4-tert-butyl-N-phenylaniline

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Compound of Interest

Compound Name: **4-tert-butyl-N-phenylaniline**

Cat. No.: **B1339082**

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Technical Support Center: 4-tert-butyl-N-phenylaniline

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for **4-tert-butyl-N-phenylaniline** (CAS No: 4496-49-5). This guide is designed to provide you with essential information for the safe handling and storage of this compound. As a Senior Application Scientist, my goal is to equip you with not just procedures, but also the scientific rationale behind them, ensuring both safety and experimental integrity.

Please note that while specific toxicological data for **4-tert-butyl-N-phenylaniline** is limited, its structural similarity to other anilines, such as 4-tert-butylaniline, necessitates that it be handled with significant caution. The guidance provided herein is based on established safety protocols for analogous compounds and general laboratory best practices.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **4-tert-butyl-N-phenylaniline**.

Q1: What are the primary hazards associated with **4-tert-butyl-N-phenylaniline**?

A1: Based on data for the closely related compound 4-tert-butylaniline, **4-tert-butyl-N-phenylaniline** should be treated as a hazardous substance. The primary hazards include:

- Acute Toxicity: It is likely harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Corrosion/Irritation: It may cause severe skin burns and irritation.[1][3][4]
- Serious Eye Damage/Irritation: It is expected to cause serious eye damage.[1][3][4]
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.[1][3]

Q2: What are the appropriate storage conditions for this compound?

A2: To ensure the stability and safety of **4-tert-butyl-N-phenylaniline**, it should be stored under the following conditions:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][5]
- Atmosphere: For long-term stability and to prevent degradation from air and light, it is advisable to store it under an inert atmosphere (e.g., argon or nitrogen). Some suppliers recommend storing it under inert gas and note its sensitivity to light, air, and heat.[2]
- Temperature: Store at room temperature or refrigerated (0-10°C) as recommended by the supplier, sealed in a dry and dark place.[2][6]
- Location: Store in a designated corrosives area, away from incompatible materials.[1]

Q3: What specific Personal Protective Equipment (PPE) is required when handling **4-tert-butyl-N-phenylaniline**?

A3: A comprehensive PPE plan is mandatory. The following should be worn at all times when handling the compound[7]:

- Eye and Face Protection: Use chemical safety goggles with side shields or a full-face shield. [5][7][8] Standard safety glasses are not sufficient.
- Skin Protection:

- Gloves: Wear chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for tears or punctures before use and use proper glove removal technique to avoid skin contact.[3][7]
- Clothing: A lab coat or a chemical-resistant apron is necessary to protect personal clothing.[5][7] For tasks with a higher risk of splashing, consider impervious clothing.[3]
- Respiratory Protection: All handling of the solid compound or solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[1][3] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[7]

Q4: What are the signs and symptoms of exposure?

A4: Exposure can lead to various symptoms. In case of skin contact, it may cause irritation or chemical burns.[1][9] Eye contact can result in serious damage.[1] Inhalation may lead to respiratory tract irritation.[5][9] Ingestion can cause irritation of the gastrointestinal tract.[5][8] Some aniline compounds can also cause methemoglobinemia, leading to cyanosis (bluish discoloration of the skin), convulsions, and tachycardia.[5]

Q5: How should I properly dispose of **4-tert-butyl-N-phenylaniline** waste?

A5: **4-tert-butyl-N-phenylaniline** and its containers must be disposed of as hazardous waste. [10] Do not dispose of it down the drain.[8] All waste should be collected in a clearly labeled, sealed container.[10][11] Follow all local, state, and federal regulations for hazardous waste disposal and arrange for pickup by a licensed hazardous waste disposal company.[10]

Part 2: Troubleshooting Guide

This section provides solutions to specific issues you may encounter during your experiments.

Q: I've spilled a small amount of **4-tert-butyl-N-phenylaniline** powder on the bench inside the fume hood. What is the correct cleanup procedure?

A: In the event of a small spill, follow these steps:

- Ensure Safety: Make sure your PPE is correctly worn, including gloves, goggles, and a lab coat.
- Containment: For small spills, use an inert absorbent material like sand, vermiculite, or dry earth to cover the spill.[\[10\]](#) Avoid raising dust.
- Collection: Carefully sweep or scoop the contained material into a labeled, sealed container for hazardous waste disposal.[\[3\]](#)[\[8\]](#)
- Decontamination: Clean the spill area with a suitable decontamination solution, followed by a thorough wash with soap and water.[\[7\]](#) All cleaning materials should also be disposed of as hazardous waste.
- Reporting: Report the spill to your laboratory safety officer.

Q: I believe I may have inhaled some dust while weighing the compound. What are the immediate first aid measures?

A:

- Move to Fresh Air: Immediately move from the exposure area to fresh air.[\[5\]](#)[\[12\]](#)
- Seek Medical Attention: If you feel unwell or if breathing is difficult, seek immediate medical attention.[\[3\]](#) Provide the Safety Data Sheet (SDS) to the medical personnel.
- Do Not Induce Vomiting: If the substance was ingested, do not induce vomiting.[\[13\]](#)
- Artificial Respiration: If breathing has stopped, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[\[5\]](#)

Q: The **4-tert-butyl-N-phenylaniline** in the bottle has turned from white to a light yellow/brown color. Is it still safe to use?

A: A change in color often indicates degradation due to exposure to air, light, or impurities, which is common for aniline compounds.

- Causality: Anilines are susceptible to oxidation, which can cause discoloration. This degradation may affect the purity and reactivity of the compound, potentially impacting your

experimental results.

- Recommendation: It is highly recommended to use a fresh, unopened container of the compound if the purity is critical for your application. If you must use the discolored material, consider purifying it (e.g., by recrystallization) and verifying its identity and purity through analytical methods like NMR or melting point determination before use.

Part 3: In-Depth Protocols & Data

Quantitative Hazard and Physical Data

The following table summarizes key data for **4-tert-butyl-N-phenylaniline** and the related, more extensively studied 4-tert-butylaniline.

Property	4-tert-butyl-N-phenylaniline	4-tert-butylaniline (for reference)	Source
CAS Number	4496-49-5	769-92-6	[14] , [1]
Molecular Formula	C ₁₆ H ₁₉ N	C ₁₀ H ₁₅ N	[14] , [1]
Molecular Weight	225.33 g/mol	149.24 g/mol	[14] , [2]
Appearance	White to Light yellow powder/crystal	White or Colorless to Light yellow liquid/lump	, [2]
Melting Point	66 - 70 °C	15 - 16 °C	,
GHS Hazard Statements	Not fully established. Assume similar hazards to 4-tert-butylaniline.	H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage), H317 (May cause an allergic skin reaction), H335 (May cause respiratory irritation)	[1] , [2]
Storage Temperature	Room Temperature / Refrigerated	Room Temperature / Refrigerated	[6] , [2]

Experimental Protocol: Safe Weighing and Dispensing of 4-tert-butyl-N-phenylaniline

This protocol ensures minimal exposure during the handling of the solid compound.

1. Pre-Operational Checks:

- Verify that the chemical fume hood is certified and functioning correctly (check airflow monitor).
- Ensure a safety shower and eyewash station are accessible.[\[1\]](#)

- Don all required PPE: chemical safety goggles, nitrile gloves, and a closed lab coat.
- Prepare the work area inside the fume hood by lining it with an absorbent, disposable material.^[7]
- Have designated, labeled waste containers ready for solid waste and contaminated materials.

2. Weighing and Dispensing Procedure:

- Place the analytical balance inside the fume hood if possible. If not, use a dedicated weighing station with local exhaust ventilation.
- Place the stock container of **4-tert-butyl-N-phenylaniline** in the fume hood. Allow it to equilibrate to room temperature before opening if it was refrigerated.
- Slowly open the container to avoid creating airborne dust.
- Use a clean, dedicated spatula to carefully transfer the desired amount of powder to a tared weighing vessel.
- Perform all transfers slowly and close to the surface of the balance to minimize dust generation.
- Once the desired amount is weighed, securely close the stock container.
- Wipe the spatula clean with a solvent-dampened cloth (e.g., ethanol or isopropanol), and dispose of the cloth in the hazardous waste container.

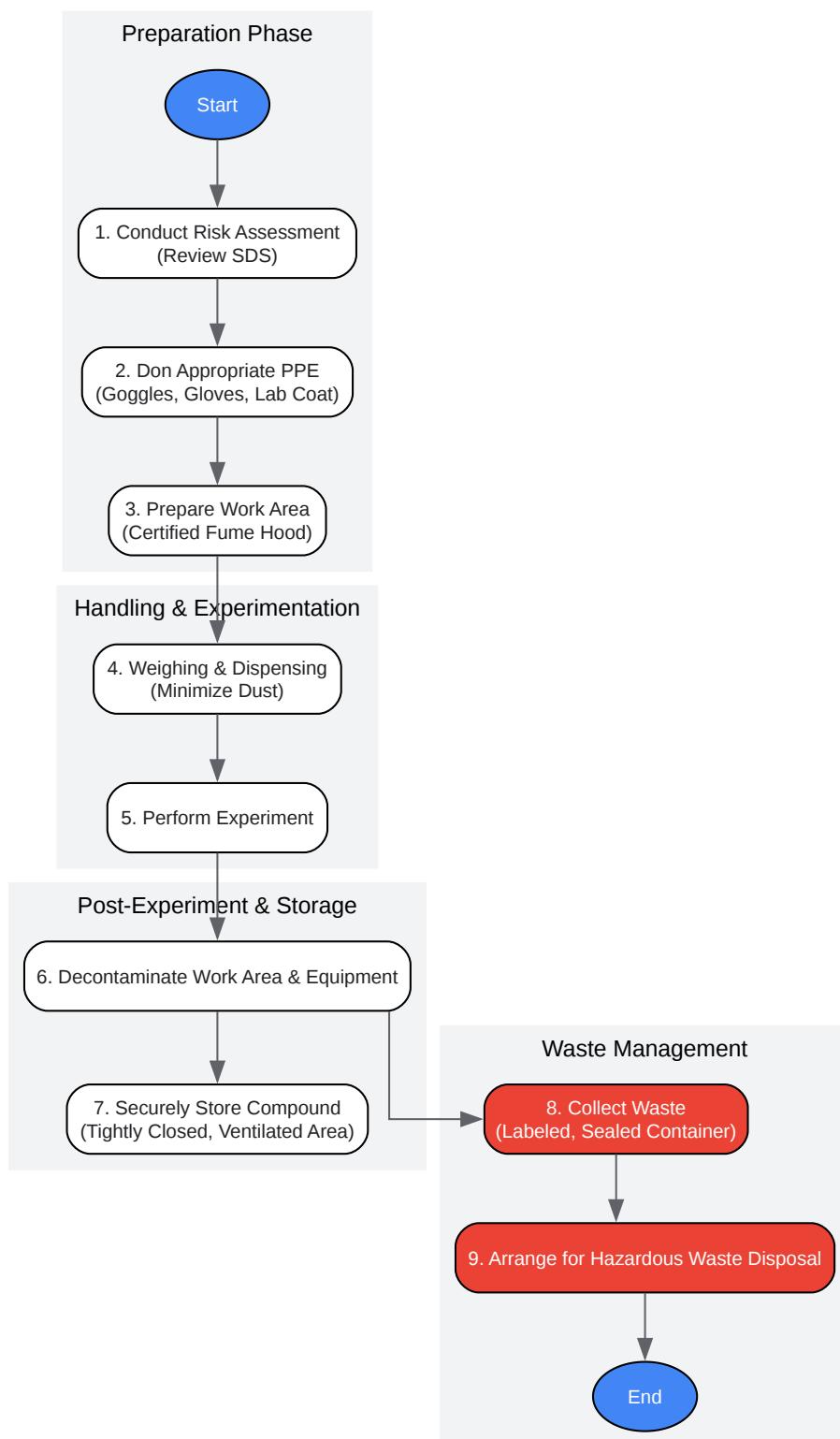
3. Post-Procedure Cleanup:

- Carefully remove the disposable liner from the fume hood surface, fold it inward, and place it in the solid hazardous waste container.
- Wipe down the work surface and any equipment used with a suitable solvent.
- Properly doff PPE, removing gloves last using the correct technique.
- Dispose of contaminated gloves in the designated hazardous waste container.
- Wash hands thoroughly with soap and water.^[3]

Part 4: Visual Workflow

The following diagram illustrates the lifecycle of **4-tert-butyl-N-phenylaniline** within a laboratory setting, emphasizing key safety checkpoints.

Workflow for Safe Handling of 4-tert-butyl-N-phenylaniline

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Caption: Safe Handling and Storage Lifecycle Diagram.

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